O-Pivaloylhydroxylammonium Triflate (PONT): Structural Analysis & Performance Guide

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Compound of Interest	
Compound Name:	*O-Pivaloylhydroxylamine trifluoromethanesulfonate*
CAS No.:	*1293990-73-4*
Cat. No.:	*B3027503*

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Executive Summary

O-Pivaloylhydroxylammonium triflate (PONT, PivONH

OTf) has emerged as the superior electrophilic aminating reagent, displacing the hazardous O-mesitylenesulfonylhydroxylamine (MSH). This guide provides a deep technical analysis of its solid-state properties, synthesis, and reactivity. By leveraging a robust crystal lattice stabilized by triflate anions and a bulky pivaloyl group, PONT offers bench-top stability without compromising the high electrophilicity required for direct C–H and alkene amination.

Part 1: Crystal Structure Analysis

The superior performance of PONT stems directly from its specific crystalline arrangement. Unlike MSH, which suffers from thermal instability due to a high-energy sulfonate leaving group packed inefficiently, PONT utilizes the triflate anion to engineer a highly stable ionic lattice.

Unit Cell & Molecular Conformation

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Recent single-crystal X-ray diffraction studies (crystallized from dichloromethane/methanol) reveal the structural basis of PONT's stability:

- Cationic Core: The

  cation features a sterically demanding tert-butyl group. This bulk prevents close packing of the electrophilic nitrogen centers between adjacent molecules, reducing the risk of intermolecular self-amination (a common decomposition pathway in lesser reagents).

- Anionic Stabilization: The triflate anion (

) is non-coordinating and highly diffuse. In the crystal lattice, it acts as a robust hydrogen-bond acceptor.

- H-Bonding Network: The crystal packing is dominated by a dense network of hydrogen bonds. The three protons on the ammonium head (

) form strong H-bonds with:

  - The sulfonyl oxygen atoms of the triflate anion.
  - The carbonyl oxygen of the pivaloyl group (intermolecularly), creating a "locked" conformation that resists thermal degradation up to ~165 °C.

Structural Comparison: PONT vs. Alternatives

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Feature	PONT (PivONH OTf)	MSH (Mesitylenesulfonylhydroxylamine)	HOSA (Hydroxylamine-O-sulfonic acid)
Crystal System	Stable Ionic Lattice	Metastable Molecular Solid	Zwitterionic Solid
Anion/Leaving Group	Triflate (Non-nucleophilic, Stable)	Mesitylenesulfonate (Potentially reactive)	Sulfate (Good LG, but low solubility)
Thermal Onset (DSC)	164.5 °C (Exothermic)	~70–90 °C (Explosion Risk)	>150 °C (Stable but low reactivity)
H-Bond Donors	3 ( )	2 ( )	3 ( )
Lattice Energy	High (Salt formation)	Low (Weak dipole interactions)	High (Zwitterionic)

Part 2: Synthesis & Crystallization Protocol

To ensure the formation of the correct polymorph and high purity, a specific two-step protocol is required. The use of N-Boc protection followed by triflic acid deprotection is the industry standard for safety and yield.

Experimental Workflow

Reagents:

- N-Boc-hydroxylamine (1.0 equiv)
- Pivaloyl chloride (1.1 equiv)
- Triethylamine (1.2 equiv)
- Trifluoromethanesulfonic acid (TfOH) (neat)

Step-by-Step Methodology:

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- Acylation: Dissolve N-Boc-hydroxylamine in

  (0.5 M). Add

  and cool to 0 °C. Dropwise add pivaloyl chloride. Stir 2 h at RT. Wash with water/brine, dry (

  ), and concentrate to yield N-Boc-O-pivaloylhydroxylamine (white solid).

- Deprotection (Critical): Suspend the intermediate in

  (1.0 M).

- Acidolysis: Add TfOH (1.05 equiv) dropwise at 0 °C. Caution: Gas evolution (

  + Isobutylene). The mixture will become homogeneous, then the product will precipitate rapidly.

- Crystallization: Stir for 1 h. Filter the white precipitate.

- Purification: Wash the filter cake with cold

  (

). Dry under high vacuum for 6 h.

  - Note: Recrystallization can be performed by dissolving in minimal warm

    and layering with

    or Hexane.

Synthesis Logic Diagram



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Caption: Two-step synthesis of PONT highlighting the critical acidolysis step where the crystalline salt precipitates directly from ether.

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Part 3: Performance & Reactivity Guide

PONT acts as a "tunable" nitrogen source. Its reactivity is dictated by the weakness of the N–O bond (activated by the electron-withdrawing pivaloyl group) and the leaving group ability of the pivalate anion upon cleavage.

Reactivity Profile: Ionic vs. Radical Pathways

Unlike HOSA (which requires harsh conditions), PONT operates under mild conditions, often catalyzed by Earth-abundant metals (Fe, Cu).

- Pathway A (Ionic): Direct electrophilic amination of nucleophiles (e.g., thiols, amines). The ammonium nitrogen is highly electrophilic due to the electron-withdrawing acyloxy group.
- Pathway B (Radical): In the presence of Fe(II), PONT undergoes a single-electron reduction (SET) to generate an aminyl radical (

  or

  species) and pivalate. This allows for the amination of unactivated alkenes and arenes.[1]

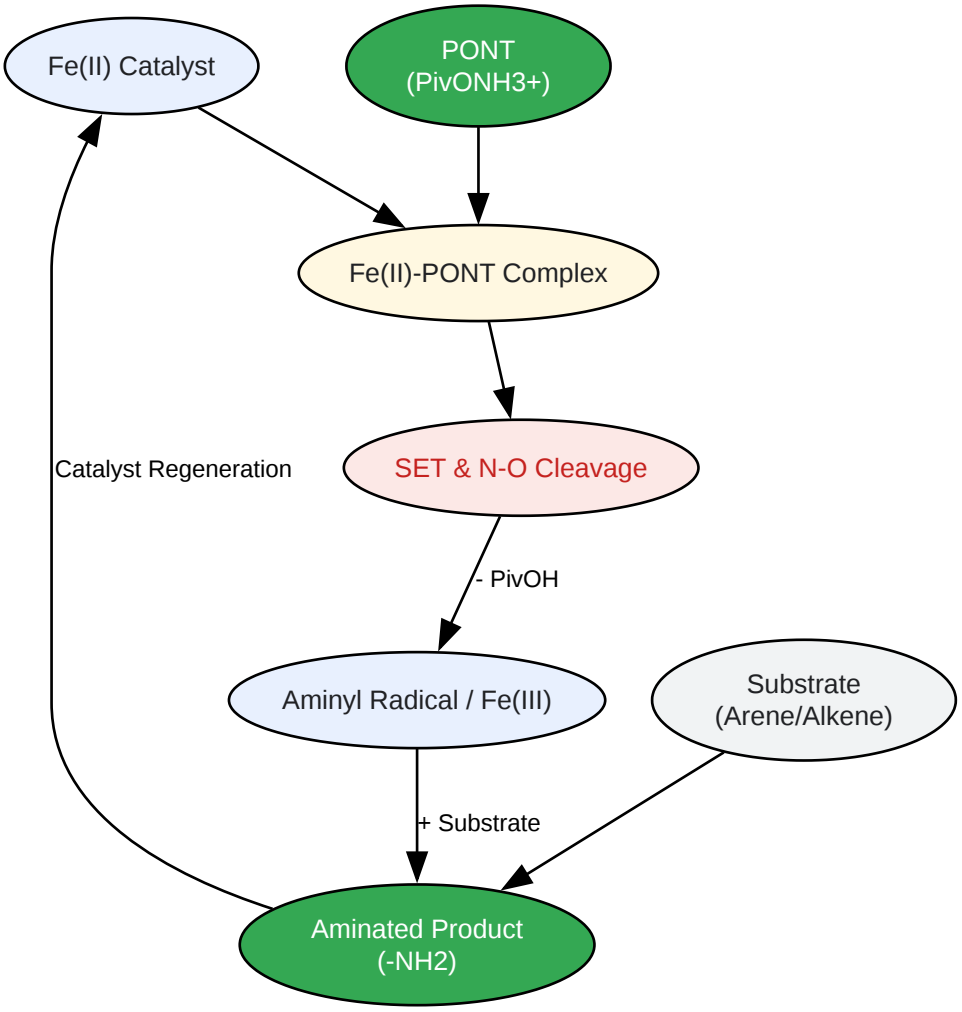
Comparative Performance Data

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Parameter	PONT	MSH	DPH (2,4-Dinitrophenylhydroxylamine)
Storage Stability	>6 Months (Bench, Air)	<2 Weeks (Freezer, Inert)	>6 Months (Bench)
Explosivity	Non-Explosive (Dec. >160°C)	High Risk (Shock Sensitive)	Moderate (Shock Sensitive)
Atom Economy	High (No protecting groups)	Moderate	Low (Large leaving group)
Solubility	Polar Organic (MeCN, DCM)	Organic (DCM, THF)	Organic (DCM)
Primary Use	Unprotected transfer	Unprotected transfer	Protected amine transfer

Mechanism of Action (Iron-Catalyzed)

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Caption: Catalytic cycle for Fe-mediated amination using PONT. The reagent serves as both the oxidant and the nitrogen source.

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